

In-depth Technical Guide: Penta-2,4-diene-1-thiol

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Compound of Interest

Compound Name: Penta-2,4-diene-1-thiol

Cat. No.: B15469491

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To our valued researchers, scientists, and drug development professionals,

Our comprehensive search for commercially available **Penta-2,4-diene-1-thiol** and associated technical data has indicated that this compound is not readily available from commercial chemical suppliers. The CAS number for this compound is 55317-82-3.^[1] While a listing for "**PENTA-2,4-DIENE-1-THIOL**" from a supplier named BenchChem has been noted, further details regarding product specifications, availability, and technical data sheets could not be obtained.^[2]

Consequently, the creation of an in-depth technical guide or whitepaper that meets the core requirements of summarizing quantitative data, providing detailed experimental protocols, and visualizing specific signaling pathways involving **Penta-2,4-diene-1-thiol** is not feasible at this time due to the absence of foundational information in the public domain.

The following information, while not specific to **Penta-2,4-diene-1-thiol**, provides a general overview of the properties and potential roles of thiol-containing compounds in biological systems, which may be of interest to your research.

General Properties of Thiols

Thiols are organic compounds that contain a sulfhydryl (-SH) group. The presence of this functional group imparts several key chemical properties:

- **Nucleophilicity:** The sulfur atom in the thiol group is a strong nucleophile, allowing it to participate in a variety of chemical reactions, including Michael additions and nucleophilic substitutions.

- **Redox Activity:** Thiols can be readily oxidized to form disulfides (R-S-S-R) and other oxidized sulfur species. This reversible oxidation-reduction is a cornerstone of their function in biological systems.
- **Metal Ligation:** The soft nature of the sulfur atom allows for strong coordination with various metal ions.

Potential Roles of Thiols in Signaling and Drug Development

Thiol-containing molecules play critical roles in a multitude of cellular processes and are a focus of interest in drug development.

Thiol-Based Redox Signaling

Reactive oxygen species (ROS) are natural byproducts of cellular metabolism and can act as signaling molecules by modifying the redox state of proteins.^[3] Cysteine residues, which contain a thiol group, are particularly susceptible to oxidation, and the reversible modification of these residues can alter protein structure and function.^[3] This "thiol-based redox signaling" is integral to regulating processes such as:

- Gene expression^[3]
- Transcription^[3]
- Epigenetics^[3]
- Chromatin remodeling^[3]

Glutathione, thioredoxins, and glutaredoxins are key players in maintaining the cellular thiol-disulfide balance and are crucial for proper nuclear function.^[3]

Thiol-Ene Chemistry in Peptide Science

The "thiol-ene" reaction, a radical-mediated addition of a thiol to an alkene, has found broad applications in peptide and protein science.^[4] This type of "click" chemistry is highly efficient

and can be performed under aqueous conditions, making it suitable for modifying biological molecules.[4] Applications include:

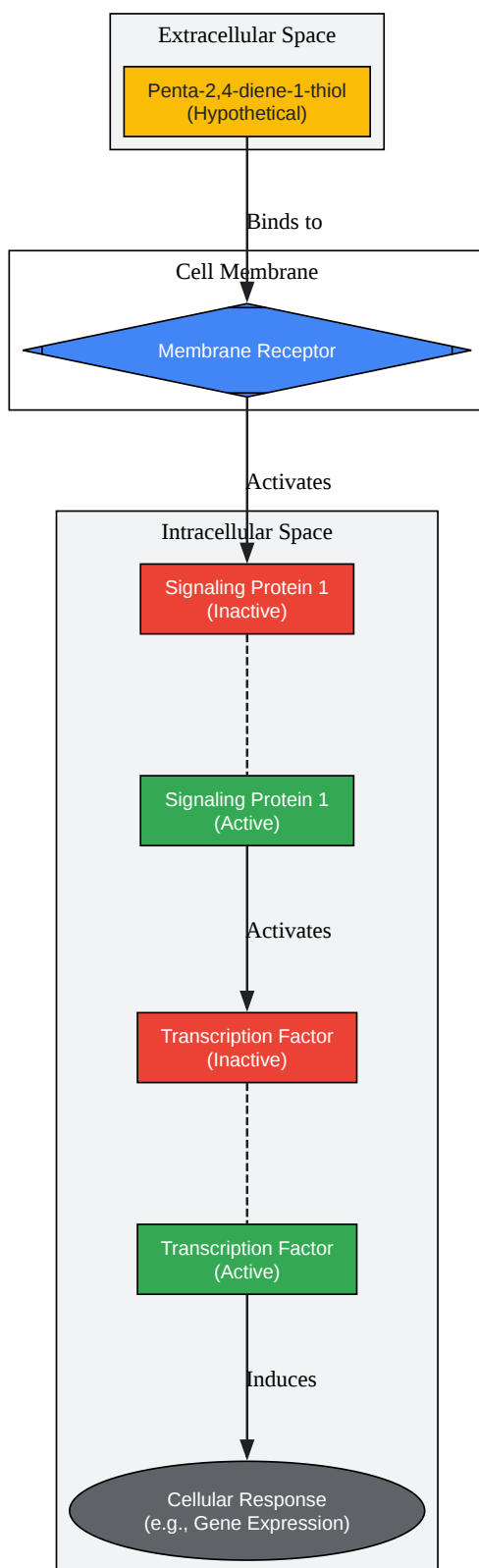
- Peptide Macrocyclization: Creating cyclic peptides which can have enhanced stability and biological activity.[4]
- Glycosylation and Lipidation: Attaching sugar or lipid moieties to peptides and proteins to study their function or improve their therapeutic properties.[4]

Thiol Isomerases in Thrombosis

Protein disulfide isomerase (PDI) and other thiol isomerases are essential for the proper formation of blood clots (thrombus formation).[5] These enzymes are secreted from platelets and endothelial cells and are involved in the redox reactions necessary for platelet aggregation and fibrin generation.[5]

Hypothetical Signaling Pathway Involving a Thiol-Containing Compound

The following diagram illustrates a generalized signaling pathway where a hypothetical thiol-containing compound could modulate a cellular response. This is a conceptual representation and is not based on experimental data for **Penta-2,4-diene-1-thiol**.



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References

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- 2. BenchChem (Page 447) @ ChemBuyersGuide.com, Inc. [chembuyersguide.com]
- 3. Frontiers | Thiol Based Redox Signaling in Plant Nucleus [frontiersin.org]
- 4. Applications of Thiol-Ene Chemistry for Peptide Science - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Extracellular Thiol Isomerases and Their Role in Thrombus Formation - PMC [pmc.ncbi.nlm.nih.gov]
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